

Personal protective equipment for handling 1-(7-Bromobenzofuran-2-YL)ethanone

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Compound of Interest

Compound Name: 1-(7-Bromobenzofuran-2-YL)ethanone

Cat. No.: B1341841

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Essential Safety and Handling Guide for 1-(7-Bromobenzofuran-2-YL)ethanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-(7-Bromobenzofuran-2-YL)ethanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **1-(7-Bromobenzofuran-2-YL)ethanone**
- Synonyms: 2-Acetyl-7-bromobenzofuran
- CAS Number: 460086-95-7

Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary: This compound is harmful if swallowed, inhaled, or in contact with skin.^[1] Appropriate PPE is mandatory to prevent exposure.

Engineering Controls:

- Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[3\]](#)

Required Personal Protective Equipment: A comprehensive PPE strategy is critical. The following table outlines the necessary equipment.

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety Goggles	Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required. [2]
Hand Protection	Chemical-Resistant Gloves	Wear suitable chemical-resistant gloves. [1] Regularly inspect gloves for any signs of degradation or permeation and replace them on a set schedule.
Body Protection	Laboratory Clothing	Wear a standard laboratory coat. [1] For tasks with a higher risk of splashes, consider a chemical-resistant apron over the lab coat.
Respiratory Protection	Respirator	If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter conforming to EN 143. [2]
Foot Protection	Safety Footwear	Closed-toe shoes are mandatory in any laboratory setting. Perforated shoes or sandals are not permitted. [4]

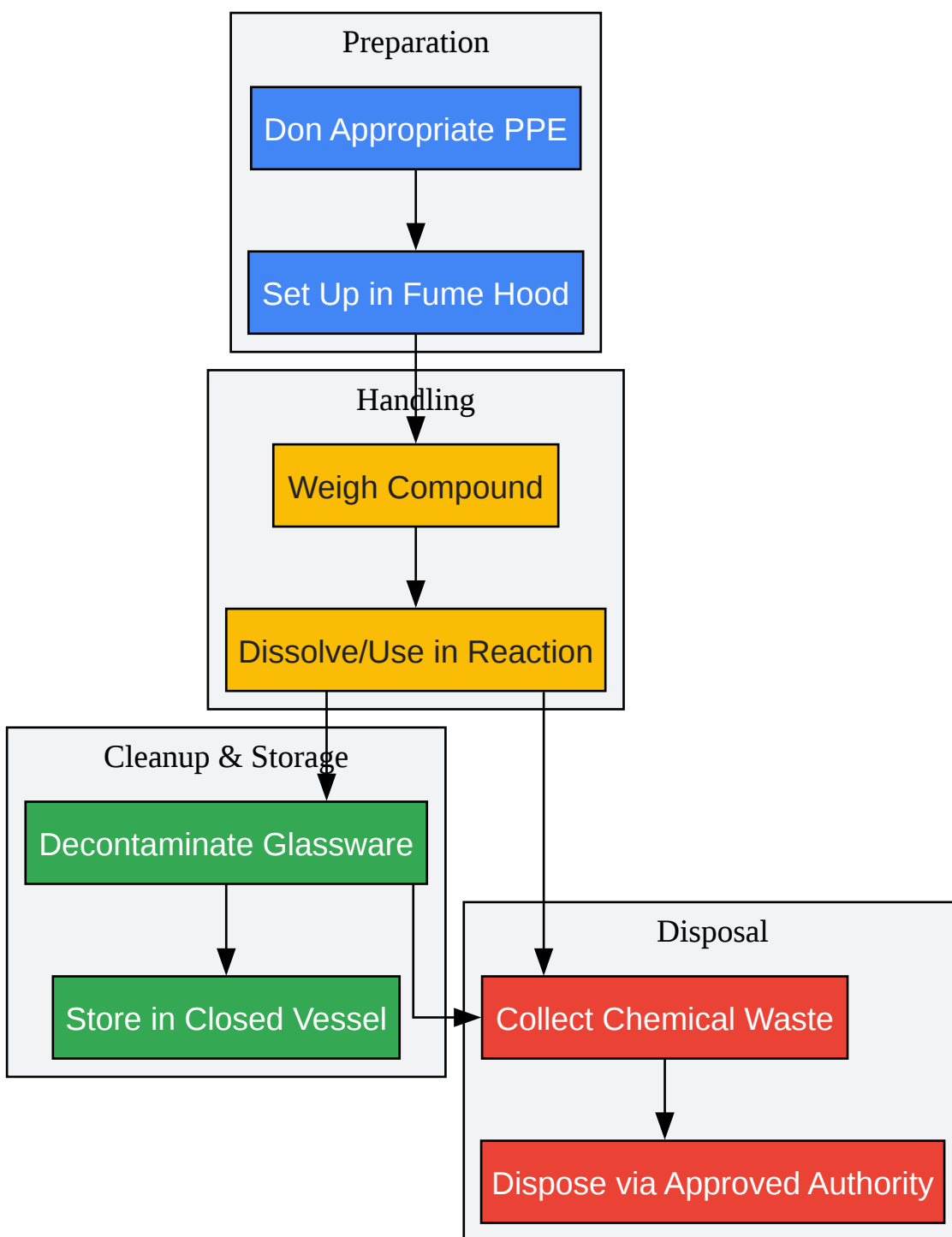
Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-(7-Bromobenzofuran-2-yl)ethanone**.

Property	Value
Molecular Formula	C ₁₀ H ₇ BrO ₂
Molecular Weight	239.07 g/mol [5] [6]
Boiling Point	314.4 ± 22.0 °C (Predicted) [7]
Density	1.551 ± 0.06 g/cm ³ (Predicted) [7]

Safe Handling and Operational Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **1-(7-Bromobenzofuran-2-yl)ethanone**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **1-(7-Bromobenzofuran-2-yl)ethanone**.

Experimental Protocols

General Handling:

- Preparation: Before handling, ensure all required PPE is correctly worn.[1][2] All operations must be conducted in a chemical fume hood.[1]
- Handling: This compound should only be handled by, or under the close supervision of, individuals qualified in handling potentially hazardous chemicals.[1]
- Storage: Store the chemical in a tightly closed vessel in a dry, cool, and well-ventilated area. [2][3] Storage temperatures of 2-8°C are recommended.[7] Avoid heat, flames, and sparks. [1] Keep away from oxidizing agents.[1]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[1][2] Contaminated clothing should be removed and washed before reuse.[1][2]

Spill Response:

- Evacuation and Isolation: For any spill, evacuate the immediate area.
- Personal Precautions: Wear suitable personal protective equipment as outlined above.[1]
- Containment and Cleanup: For small spills, mix with sand or another inert absorbent material.[1] Sweep up the mixture and place it in a tightly closed container for disposal.[1] Avoid generating dust.
- Environmental Precautions: Do not allow the material to enter drains or water courses.[1]

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical attention. [1]
- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[1] If irritation persists, seek medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, ensuring to separate the eyelids.[1] If irritation continues, seek medical attention.[1]

- Ingestion: Wash out the mouth with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.[1] Do not induce vomiting.[2][8]

Disposal Plan

All chemical waste and contaminated materials must be disposed of in accordance with local, regional, and national regulations.[1] Contact a licensed professional waste disposal service to dispose of this material. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

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